

# IUPAC name and synonyms for Ethyl 2-(2-bromophenyl)acetate

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## Compound of Interest

Compound Name: Ethyl 2-(2-bromophenyl)acetate

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An In-depth Technical Guide to **Ethyl 2-(2-bromophenyl)acetate**

## Chemical Identity and Synonyms

IUPAC Name: **ethyl 2-(2-bromophenyl)acetate**[\[1\]](#)

Synonyms:

- Ethyl (2-Bromophenyl)acetate[\[1\]](#)
- Benzeneacetic acid, 2-bromo-, ethyl ester[\[1\]](#)
- (2-Bromo-phenyl)-acetic acid ethyl ester[\[1\]](#)
- ethyl o-bromophenylacetate[\[1\]](#)
- Ethyl 2-bromo-phenylacetate[\[1\]](#)
- CAS No: 2178-24-7[\[1\]](#)

## Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **Ethyl 2-(2-bromophenyl)acetate**.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	[1]
Molecular Weight	243.10 g/mol	[1]
CAS Number	2178-24-7	[1]
Appearance	Liquid	[2]
Purity	≥97%	[3]
InChIKey	MZQXAVZPEZUJIJ-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)CC1=CC=CC=C1Br	[1]
Vapor Phase IR	Available	[1][4]
<sup>1</sup> H NMR	Data available	[5]
<sup>13</sup> C NMR	Data available	[5]
Mass Spectrometry	Data available	[6][7]

## Experimental Protocols

### Synthesis of Ethyl 2-(2-bromophenyl)acetate

This protocol details the synthesis of **Ethyl 2-(2-bromophenyl)acetate** from 2-bromophenylacetic acid.

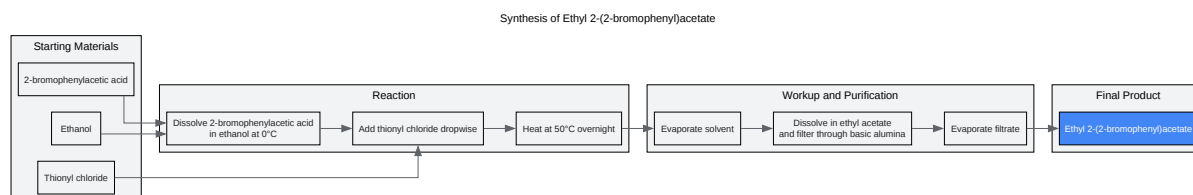
Materials:

- 2-bromophenylacetic acid
- Ethanol
- Thionyl chloride
- Ethyl acetate

- Basic alumina

Procedure:

- Dissolve 3 g (13.8 mmol) of 2-bromophenylacetic acid in 10 mL of ethanol in a suitable flask.  
[8]
- Cool the solution to 0°C in an ice bath.[8]
- With stirring, slowly add 1.6 mL (22 mmol) of thionyl chloride dropwise to the cooled solution.  
[8]
- After the addition is complete, gradually heat the reaction mixture to 50°C and maintain this temperature overnight.[8]
- Once the reaction is complete, cool the mixture to room temperature.[8]
- Evaporate the solvent under reduced pressure.[8]
- Mix the residue with ethyl acetate and filter it through a column of basic alumina.[8]
- Evaporate the filtrate under reduced pressure to yield **Ethyl 2-(2-bromophenyl)acetate**. [8]



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Caption: Workflow for the synthesis of **Ethyl 2-(2-bromophenyl)acetate**.

## Suzuki-Miyaura Cross-Coupling Reaction

**Ethyl 2-(2-bromophenyl)acetate** is a valuable intermediate for carbon-carbon bond formation, particularly in Suzuki-Miyaura cross-coupling reactions. This protocol provides a general method for the coupling of **Ethyl 2-(2-bromophenyl)acetate** with an arylboronic acid.

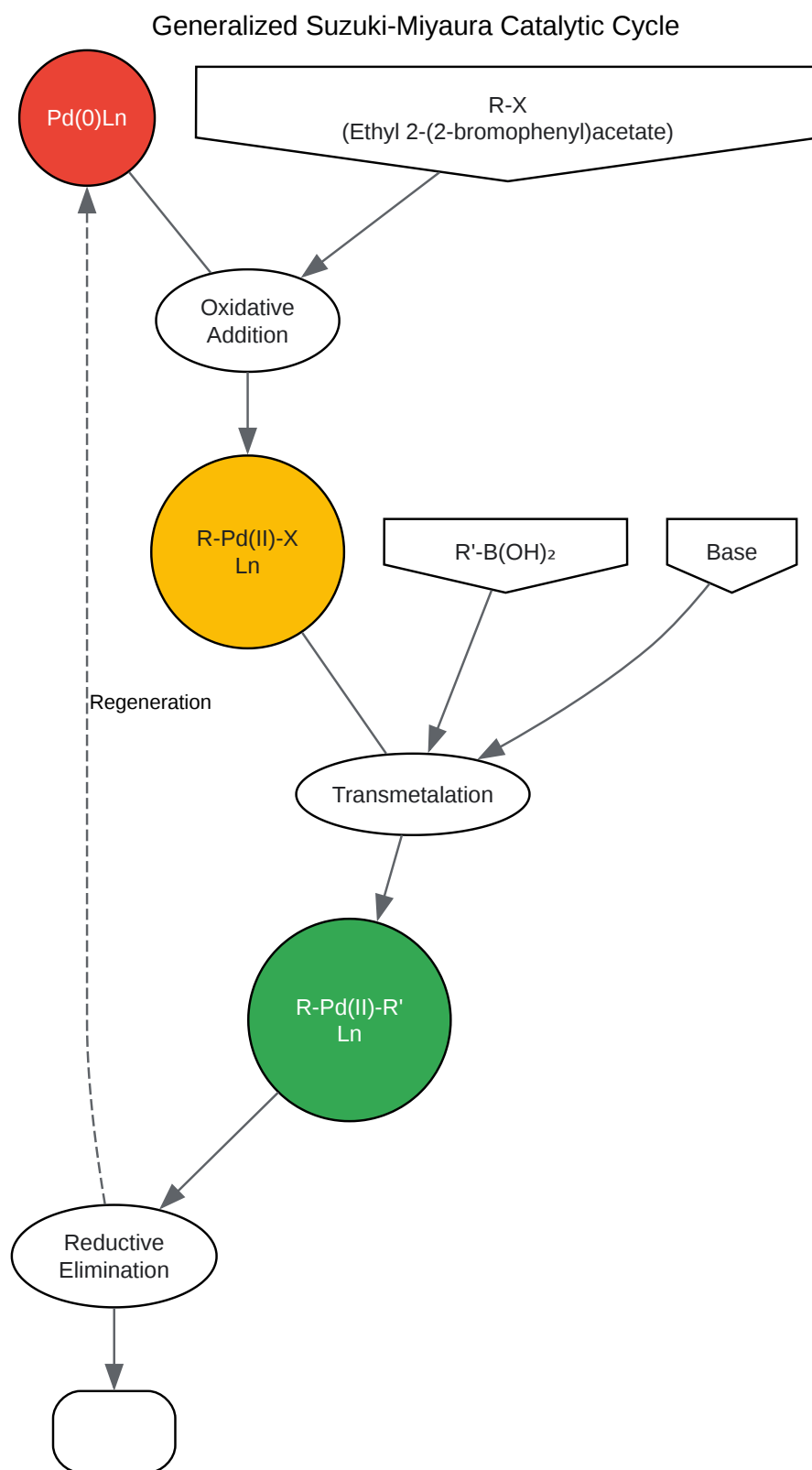
Materials:

- **Ethyl 2-(2-bromophenyl)acetate**
- Arylboronic acid (1.2 - 1.5 equivalents)
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ , 2 mol%)
- SPhos (4 mol%)
- Potassium phosphate ( $\text{K}_3\text{PO}_4$ , 3 equivalents)
- Anhydrous 1,4-dioxane
- Degassed water
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- To an oven-dried reaction vessel, add **Ethyl 2-(2-bromophenyl)acetate** (1.0 mmol), the arylboronic acid (1.2 mmol), palladium(II) acetate (0.02 mmol), SPhos (0.04 mmol), and potassium phosphate (3.0 mmol).<sup>[9]</sup>
- Evacuate and backfill the vessel with an inert gas three times.<sup>[9]</sup>
- Add anhydrous 1,4-dioxane (5 mL) and degassed water (0.5 mL) via syringe.<sup>[9]</sup>
- Stir the reaction mixture vigorously at 100°C.<sup>[9]</sup>
- Monitor the reaction progress by TLC or LC-MS, typically complete within 12-24 hours.<sup>[9]</sup>

- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.[9]
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.[9]
- Concentrate the solution under reduced pressure and purify the crude product by flash column chromatography on silica gel.[9]



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Caption: Generalized mechanism of the Suzuki-Miyaura cross-coupling reaction.

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